

Essential Safety and Handling Guide for RM 49 (Solvent Red 49)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RM 49
CAS No.: 113785-48-1
Cat. No.: B1679412

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **RM 49**, identified as Solvent Red 49. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper chemical management.

Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure and ensure safety when handling **RM 49**. The following table summarizes the recommended equipment.

| Body Part | Personal Protective Equipment | Specifications |
|-------------|--|---|
| Eyes/Face | Safety glasses or chemical safety goggles | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] |
| Skin | Chemical-impermeable gloves and protective clothing | Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] |
| Respiratory | NIOSH/MSHA or European Standard EN 149 approved respirator | Use a respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or when dusts are generated.[1][3] |

Operational Plan: Step-by-Step Handling Procedures

Follow these steps for the safe handling of **RM 49** from receipt to use.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage, leaks, or signs of deterioration.
 - Ensure the container is clearly labeled with the chemical name and hazard warnings.
 - Verify that the received material matches the order specifications.
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[3]
 - Segregate from incompatible substances to prevent chemical reactions.

- Restrict access to the storage area to authorized personnel only.
- Handling and Use:
 - Handle in a well-ventilated area.[2] Use only in areas with adequate ventilation to disperse potentially harmful fumes.
 - Avoid contact with skin and eyes.[2]
 - Avoid the formation of dust and aerosols.[2]
 - Do not eat, drink, or smoke when using this product.[2]
 - Ground and bond containers and equipment to prevent static electricity buildup, especially when handling flammable materials.
 - Wash hands thoroughly after handling.[2]
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area.
 - Wear appropriate PPE as outlined above.
 - Use absorbent materials, spill kits, and barriers to contain the spill.
 - Vacuum or sweep up the material and place it into a suitable, labeled disposal container.
[1]
 - Avoid generating dusty conditions.[1]
 - Prevent the spilled chemical from entering drains.[1][3]

Disposal Plan

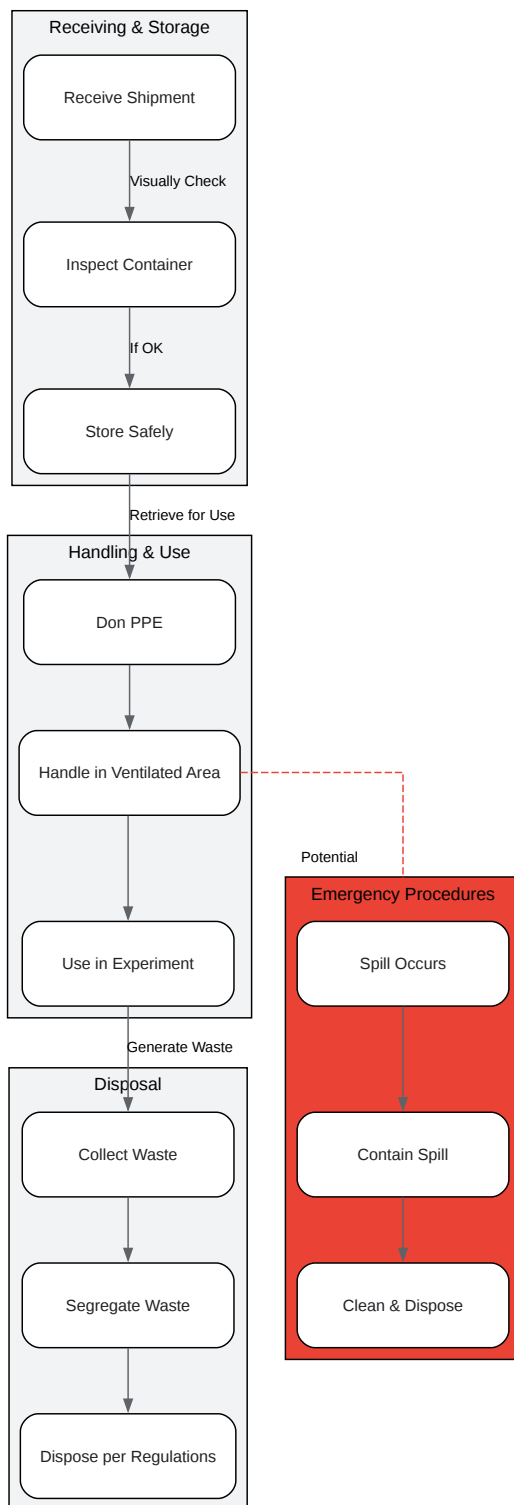
Proper disposal of **RM 49** is crucial to prevent environmental contamination and comply with regulations.

- Waste Identification:

- Determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3 or other applicable local and national regulations.[1]
- Waste Segregation and Collection:
 - Collect waste in a suitable, properly labeled container.
 - Do not mix with other waste materials unless compatible.
- Disposal:
 - Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[2]
 - Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Workflow for Safe Handling of RM 49

The following diagram illustrates the key stages of safely managing **RM 49** within a laboratory setting.



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Caption: Workflow for the safe handling of **RM 49** from receipt to disposal.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for RM 49 (Solvent Red 49)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679412/docs#essential-safety-and-handling-guide-for-rm-49-solvent-red-49>]

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